

An In-depth Technical Guide to Erythrinin F: Chemical Structure and Properties

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Compound of Interest

Compound Name: Erythrinin F

Cat. No.: B12443556

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Introduction

Erythrinin F is a naturally occurring isoflavonoid, a class of secondary metabolites known for their diverse biological activities. First isolated from the twigs of *Erythrina arborescens*, a plant species belonging to the Fabaceae family, **Erythrinin F** is part of a group of structurally related compounds known as erythrinins. The *Erythrina* genus is a rich source of flavonoids, which have garnered significant interest in the scientific community for their potential therapeutic applications, including antimicrobial and anti-inflammatory effects. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological aspects of **Erythrinin F**, intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Identification

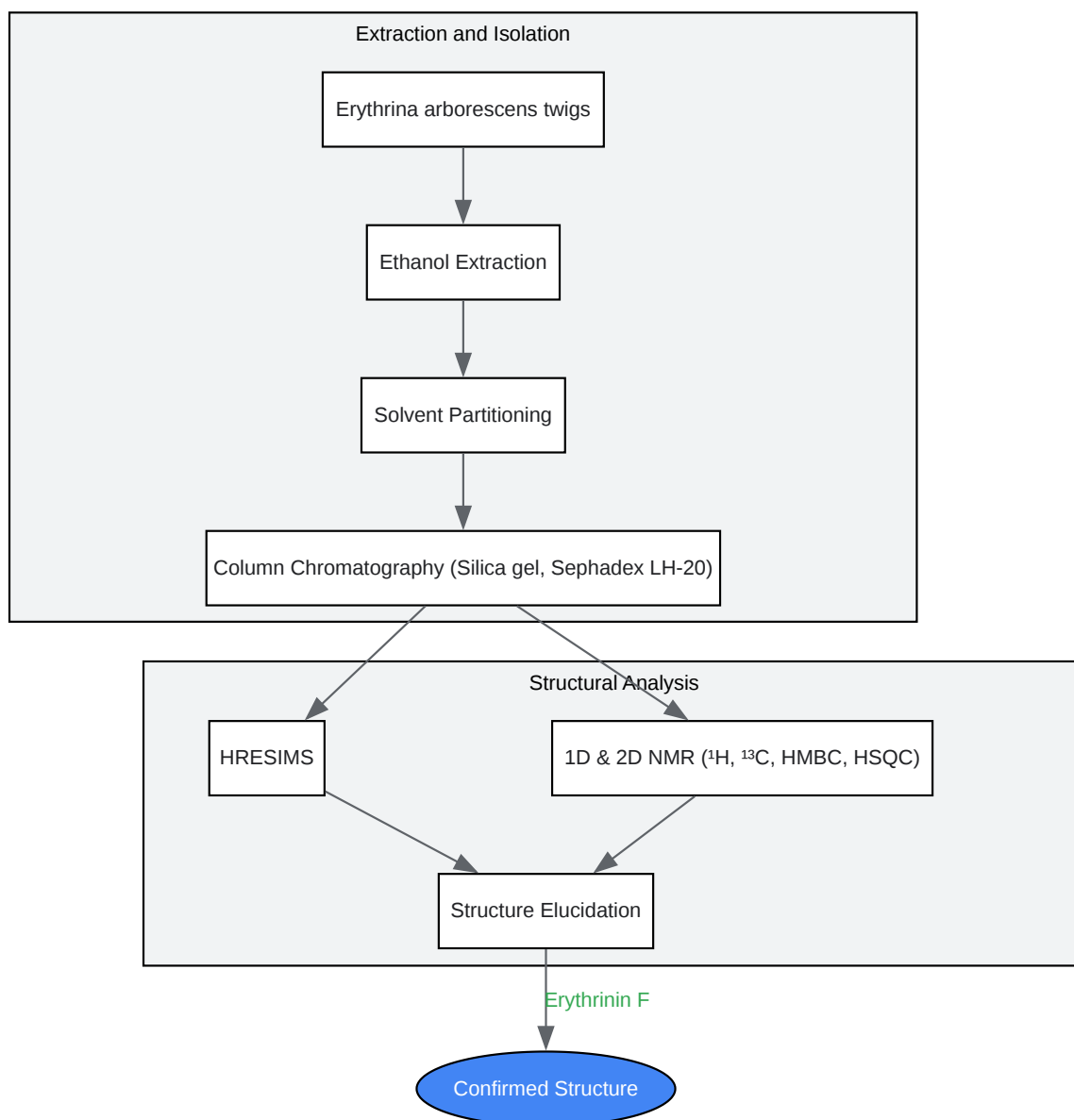
The chemical structure of **Erythrinin F** was elucidated through extensive spectroscopic analysis, including high-resolution electrospray ionization mass spectrometry (HRESIMS) and nuclear magnetic resonance (NMR) spectroscopy.

Table 1: Chemical Identifiers for **Erythrinin F**

Identifier	Value
IUPAC Name	5,7-dihydroxy-3-(4-hydroxyphenyl)-8-(3-hydroxy-3-methyl-trans-but-1-enyl)chromen-4-one
CAS Number	1616592-60-9[1]
Molecular Formula	C ₂₀ H ₁₈ O ₇
SMILES	OC1=C2C(=CC3=C1C(=O)C(=CO3)C4=CC=C(O)C=C4)O--INVALID-LINK--[C@H]2O[1]
InChI Key	(To be generated from structure)

Structural Elucidation Workflow

The process of identifying and characterizing **Erythrinin F** involves several key experimental stages.



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Figure 1: Workflow for the isolation and structural elucidation of **Erythrinin F**.

Physicochemical Properties

Experimentally determined physicochemical data for **Erythrinin F** is not extensively available in the current literature. However, theoretical values can be calculated based on its chemical structure.

Table 2: Physicochemical Properties of **Erythrinin F**

Property	Value	Source
Molecular Weight	370.35 g/mol	Calculated
Melting Point	Not Reported	-
Boiling Point	Not Reported	-
Solubility	Soluble in DMSO, Methanol	Inferred from isolation protocols
logP (Octanol/Water)	Not Reported	-

Biological and Pharmacological Properties

While specific studies on the biological activity of **Erythrinin F** are limited, the broader class of isoflavonoids isolated from the Erythrina genus has demonstrated a range of pharmacological effects. These compounds are often investigated for their antimicrobial, anti-inflammatory, and cytotoxic activities.

Antimicrobial Activity

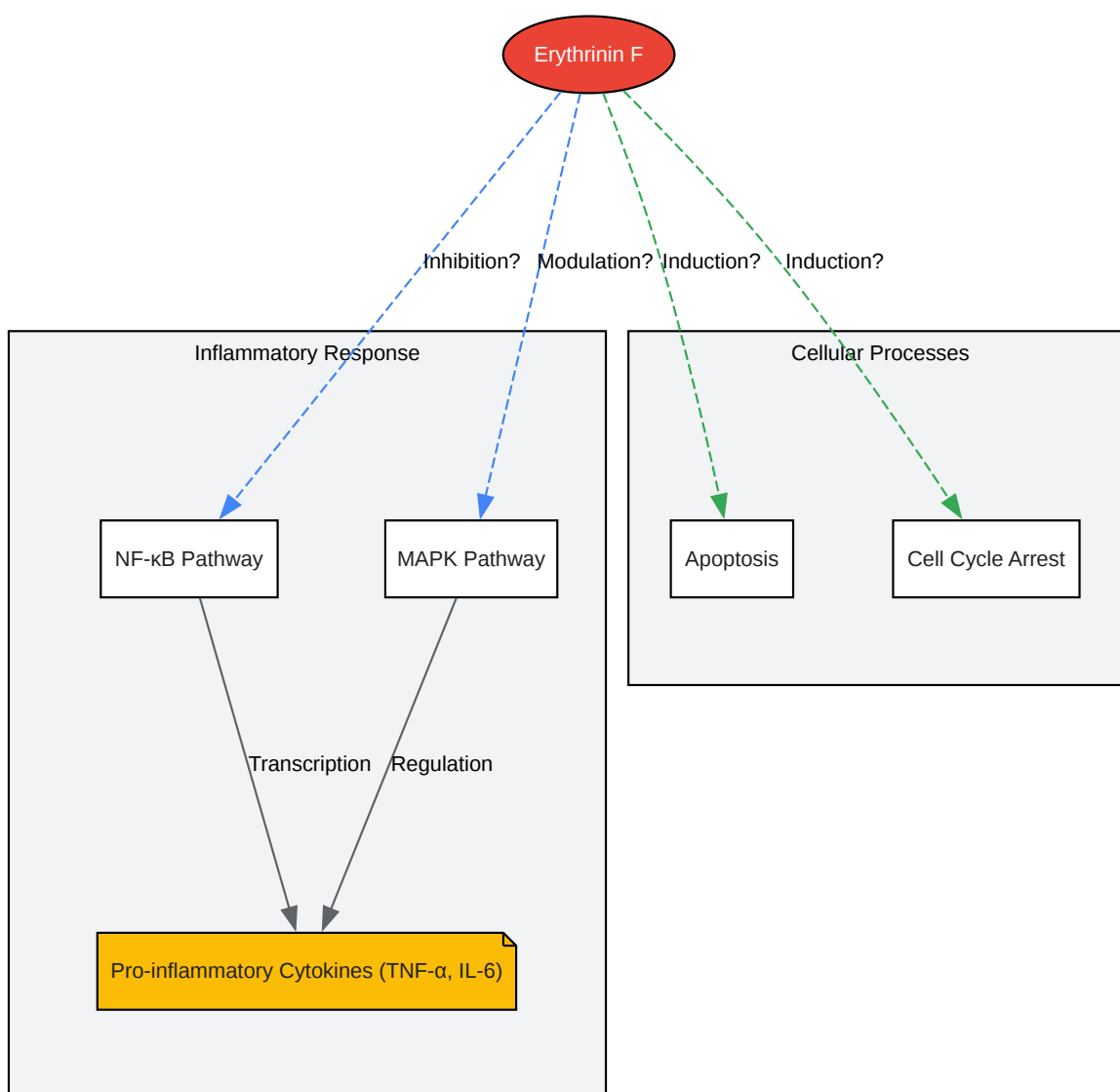
Numerous isoflavonoids from Erythrina species have shown activity against various pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA). The antimicrobial efficacy is often attributed to the presence of prenyl or other lipophilic groups, which may facilitate interaction with bacterial cell membranes.

Anti-inflammatory Activity

Flavonoids from Erythrina have been reported to possess anti-inflammatory properties. The proposed mechanisms often involve the inhibition of pro-inflammatory enzymes and signaling pathways.

Potential Signaling Pathways

Although no specific signaling pathways have been elucidated for **Erythrinin F**, related flavonoids are known to modulate several key cellular signaling cascades involved in inflammation and cell proliferation. A hypothetical pathway based on the activities of similar isoflavonoids is presented below.



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References

- 1. mdpi.com [mdpi.com]
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